

Technical Guide: Physical Properties of 3,5-Dimethyl-3-heptene

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Compound of Interest

Compound Name: 3,5-Dimethyl-3-heptene

Cat. No.: B165669

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,5-Dimethyl-3-heptene**. The information is compiled from various chemical databases and literature sources to support research and development activities. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a workflow visualization for analytical procedures.

Core Physical Properties

3,5-Dimethyl-3-heptene is a flammable, colorless liquid.^[1] It is classified as an aspiration hazard.^[2] The following table summarizes its key physical properties.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	[2] [3] [4]
Molecular Weight	126.24 g/mol	[5]
Appearance	Colorless Liquid	[1]
Boiling Point	139.4 ± 7.0 °C (Predicted)	[6]
Melting Point	Not available	[1]
Density	0.738 ± 0.06 g/cm ³ (Predicted)	[6]
Specific Gravity	0.73	[1]
Refractive Index	Not available	[1]
Water Solubility	Low (logP: 3.38880)	
Purity	Min. 98.0% (by GC)	[1]

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of key physical and chemical properties of **3,5-Dimethyl-3-heptene**.

Purity Determination by Gas Chromatography (GC)

This protocol outlines the analysis of **3,5-Dimethyl-3-heptene** purity using a standard gas chromatograph with a flame ionization detector (FID).

Instrumentation:

- Gas chromatograph equipped with a split/splitless inlet and a flame ionization detector (FID).
- Capillary column suitable for volatile organic compounds (e.g., HP-5, DB-5, or equivalent).
- Data acquisition and processing software.

Procedure:

- Sample Preparation: Prepare a dilute solution of **3,5-Dimethyl-3-heptene** in a high-purity volatile solvent (e.g., hexane or pentane).
- Instrument Setup:
 - Set the injector temperature to 250 °C.
 - Set the detector temperature to 300 °C.
 - Set the oven temperature program: initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, and hold for 5 minutes.
 - Use helium as the carrier gas with a constant flow rate of 1 mL/min.
- Injection: Inject 1 µL of the prepared sample into the GC.
- Data Analysis:
 - Identify the peak corresponding to **3,5-Dimethyl-3-heptene** based on its retention time, which can be compared to a known standard. The Kovats retention index for **3,5-Dimethyl-3-heptene** is reported as 833 and 836 on a standard non-polar column.[3][7]
 - Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol describes the acquisition of ¹H and ¹³C NMR spectra for the structural confirmation of **3,5-Dimethyl-3-heptene**.

Instrumentation:

- NMR spectrometer (e.g., 300 MHz or higher).
- 5 mm NMR tubes.

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **3,5-Dimethyl-3-heptene** in about 0.6 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition:
 - Acquire a one-dimensional ^1H NMR spectrum.
 - Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition:
 - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
 - Typical parameters include a 30° pulse angle, a relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) for adequate signal-to-noise ratio.
- Data Analysis:
 - Process the spectra using appropriate software (e.g., applying Fourier transform, phase correction, and baseline correction).
 - Analyze the chemical shifts, integration (for ^1H), and splitting patterns to confirm the molecular structure of **3,5-Dimethyl-3-heptene**.

Boiling Point Determination (Micro Method)

This protocol details the determination of the boiling point of **3,5-Dimethyl-3-heptene** using a micro-scale technique.

Apparatus:

- Thiele tube or a similar heating apparatus.
- Thermometer.
- Small test tube (Durham tube).

- Capillary tube, sealed at one end.
- Heat source (e.g., Bunsen burner or oil bath).

Procedure:

- Add a small amount (approximately 0.5 mL) of **3,5-Dimethyl-3-heptene** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Gently heat the side arm of the Thiele tube.
- Observe a steady stream of bubbles emerging from the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Refractive Index Measurement

This protocol describes the measurement of the refractive index of **3,5-Dimethyl-3-heptene**.

Instrumentation:

- Abbe refractometer.
- Constant temperature water bath (optional, for high precision).

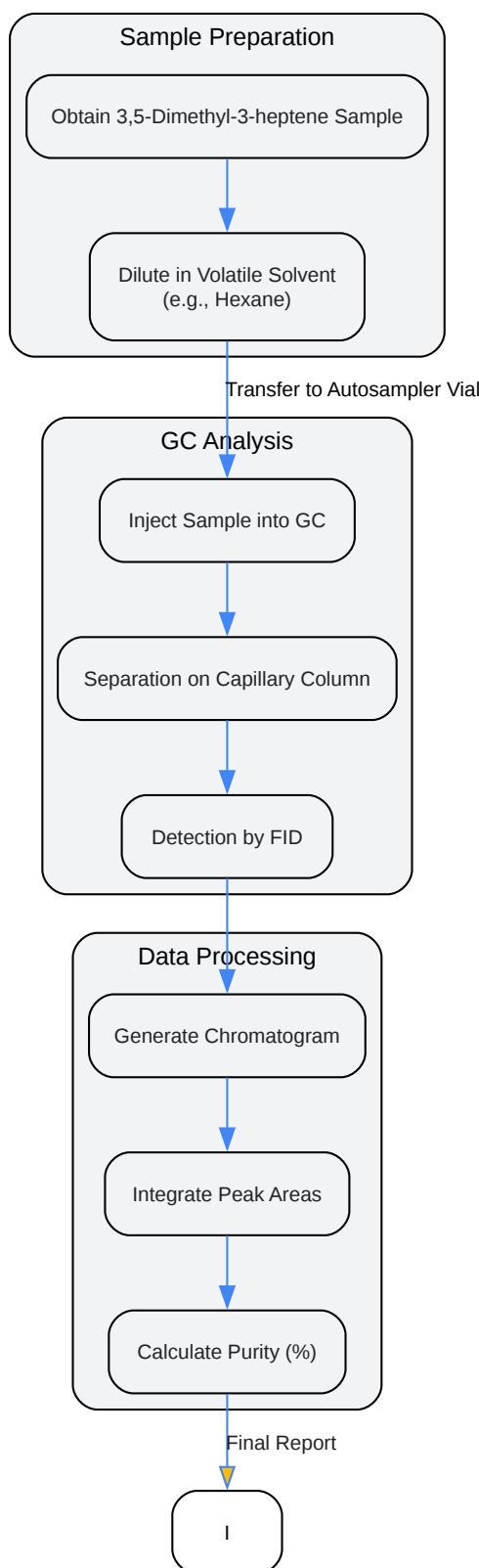
Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Calibrate the instrument using a standard with a known refractive index (e.g., distilled water).

- Place a few drops of **3,5-Dimethyl-3-heptene** onto the prism.
- Close the prism and allow the sample to equilibrate to the desired temperature (typically 20 °C or 25 °C).
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index from the scale.
- Clean the prism thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.

Analytical Workflow Visualization

The following diagram illustrates a typical workflow for the analysis of a **3,5-Dimethyl-3-heptene** sample by Gas Chromatography.

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Caption: Workflow for Purity Analysis of **3,5-Dimethyl-3-heptene** by Gas Chromatography.

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